

Application Note: Protocol for Preparing Triammonium Citrate Buffer Solution

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Compound of Interest

Compound Name: *Triammonium citrate*

Cat. No.: *B048046*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Triammonium citrate is the ammonium salt of citric acid, with the chemical formula $(\text{NH}_4)_3\text{C}_6\text{H}_5\text{O}_7$.^[1] It is a white crystalline powder that is highly soluble in water.^[1] In solution, **triammonium citrate** acts as a buffering agent, which makes it valuable in a variety of biochemical, pharmaceutical, and industrial applications where pH control is critical.^[2] The citrate ion possesses three carboxyl groups, which allows it to act as a buffer over a wide pH range. This application note provides a detailed protocol for the preparation of **triammonium citrate** buffer solutions.

Chemical and Physical Properties

A summary of the key properties of **triammonium citrate** is provided below.

Property	Value
Chemical Formula	$(\text{NH}_4)_3\text{C}_6\text{H}_5\text{O}_7$
Molecular Weight	243.22 g/mol [3][4][5][6]
Appearance	White granular solid[7]
Solubility in Water	Highly soluble[1][7]
pKa Values (of Citric Acid)	pKa ₁ : 3.13, pKa ₂ : 4.76, pKa ₃ : 6.40

Experimental Protocol: Preparation of 0.1 M Triammonium Citrate Buffer

This protocol describes the preparation of a 0.1 M **triammonium citrate** buffer solution. The desired pH can be achieved by mixing stock solutions of 0.1 M citric acid and 0.1 M **triammonium citrate** in the ratios indicated in Table 1.

Materials:

- Citric Acid (anhydrous, MW: 192.12 g/mol)
- **Triammonium Citrate** (MW: 243.22 g/mol)
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks (1000 mL)
- Beakers
- Graduated cylinders

Procedure:

1. Preparation of Stock Solutions:

- 0.1 M Citric Acid Solution:
 - Weigh 19.21 g of anhydrous citric acid.
 - Dissolve the citric acid in approximately 800 mL of deionized water in a 1000 mL beaker.
 - Once fully dissolved, transfer the solution to a 1000 mL volumetric flask.
 - Add deionized water to the flask until the volume reaches the 1000 mL mark. Mix thoroughly.
- 0.1 M **Triammonium Citrate** Solution:
 - Weigh 24.32 g of **triammonium citrate**.
 - Dissolve the **triammonium citrate** in approximately 800 mL of deionized water in a 1000 mL beaker.
 - Once fully dissolved, transfer the solution to a 1000 mL volumetric flask.
 - Add deionized water to the flask until the volume reaches the 1000 mL mark. Mix thoroughly.

2. Preparation of 0.1 M **Triammonium Citrate** Buffer (100 mL):

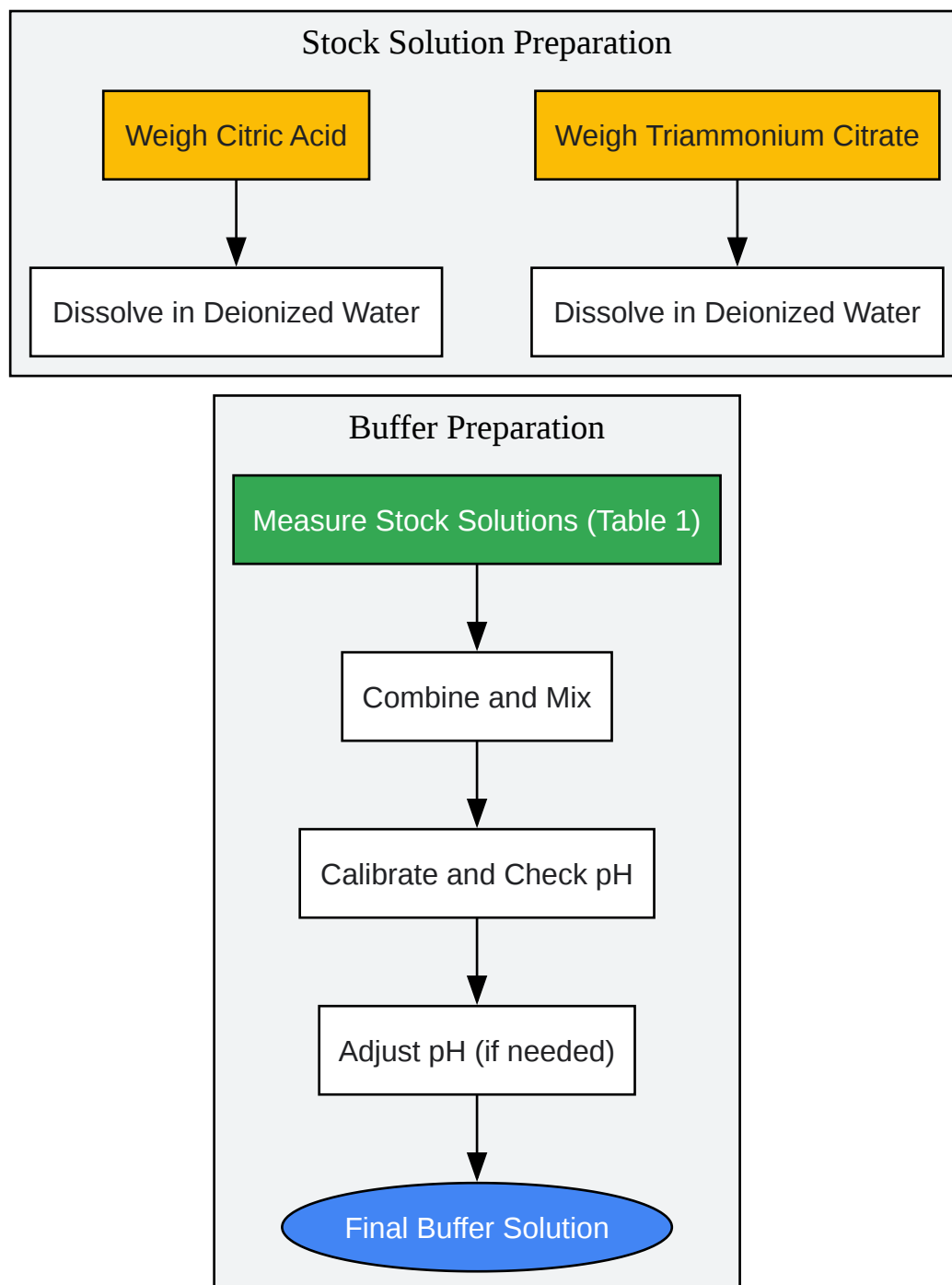
- Refer to Table 1 for the required volumes of 0.1 M citric acid and 0.1 M **triammonium citrate** stock solutions to obtain the desired pH.
- Using graduated cylinders, measure the specified volumes of each stock solution.
- Combine the solutions in a beaker and mix well using a magnetic stirrer.
- Calibrate the pH meter according to the manufacturer's instructions.
- Measure the pH of the prepared buffer solution.

- If necessary, adjust the pH by adding small increments of the 0.1 M citric acid solution to lower the pH or the 0.1 M **triammonium citrate** solution to raise the pH until the target value is reached.

Table 1: Preparation of 0.1 M **Triammonium Citrate** Buffer

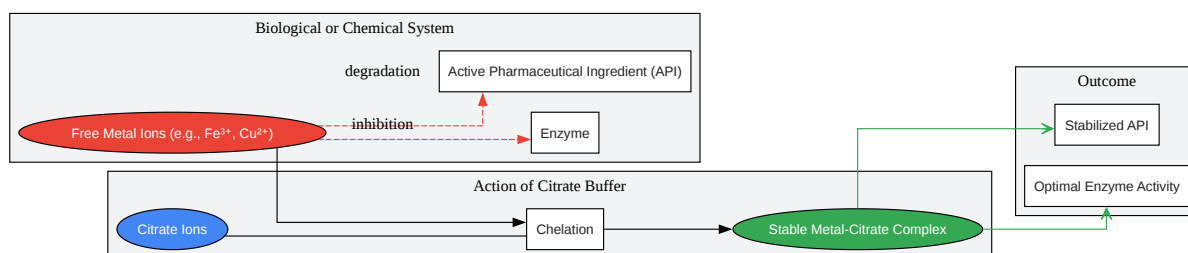
Desired pH	Volume of 0.1 M Citric Acid (mL)	Volume of 0.1 M Triammonium Citrate (mL)	Total Volume (mL)
3.0	46.5	3.5	50.0
3.2	43.5	6.5	50.0
3.4	40.0	10.0	50.0
3.6	37.0	13.0	50.0
3.8	34.0	16.0	50.0
4.0	31.5	18.5	50.0
4.2	29.0	21.0	50.0
4.4	26.5	23.5	50.0
4.6	24.0	26.0	50.0
4.8	21.5	28.5	50.0
5.0	19.5	30.5	50.0
5.2	17.5	32.5	50.0
5.4	15.0	35.0	50.0
5.6	12.5	37.5	50.0
5.8	10.0	40.0	50.0
6.0	8.0	42.0	50.0
6.2	6.0	44.0	50.0
6.4	4.5	45.5	50.0
6.6	3.0	47.0	50.0
6.8	2.0	48.0	50.0
7.0	1.0	49.0	50.0

Experimental Workflow & Signaling Pathways



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Caption: Workflow for the preparation of **triammonium citrate** buffer.



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Caption: Role of citrate as a chelating agent to stabilize systems.

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